

# In-depth Technical Guide: (4-(1H-Pyrazol-1-yl)phenyl)boronic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (4-(1H-Pyrazol-1-yl)phenyl)boronic acid

Cat. No.: B055030

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**(4-(1H-Pyrazol-1-yl)phenyl)boronic acid** is a versatile organic compound recognized for its utility in medicinal chemistry and organic synthesis. As a boronic acid derivative, it plays a significant role as a building block in Suzuki-Miyaura cross-coupling reactions, a cornerstone of modern drug discovery and development for creating complex organic molecules. This technical guide provides a summary of its known properties and applications. However, a detailed analysis of its crystal structure and specific biological signaling pathways is currently limited by the lack of publicly available experimental data.

## Chemical and Physical Properties

**(4-(1H-Pyrazol-1-yl)phenyl)boronic acid** is a brown to beige solid or powder. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BN <sub>2</sub> O <sub>2</sub>	PubChem[1], Chem-Impex[2]
Molecular Weight	187.99 g/mol	PubChem[1], Chem-Impex[2]
CAS Number	891270-35-2	Chem-Impex[2], Allbio pharm Co., Ltd[3]
Appearance	Brown to beige solid or powder	Chem-Impex[2]
Purity	≥ 95% (NMR)	Chem-Impex[2]
Storage Conditions	0-8°C	Chem-Impex[2]

## Applications in Organic Synthesis and Medicinal Chemistry

This boronic acid derivative is a valuable reagent, primarily utilized in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.[2] Its unique structure allows for the synthesis of a wide array of more complex molecules, making it an important intermediate in the development of pharmaceuticals, agrochemicals, and advanced materials.[2][4]

Key application areas include:

- Drug Development: It serves as a crucial intermediate in synthesizing pharmaceutical agents, including targeted therapies for cancer.[2][4]
- Chemical Sensors: The compound is used in the creation of chemical sensors for detecting specific ions or molecules.[2]
- Organic Synthesis: It is a versatile building block for creating complex organic molecules.[2]
- Bioconjugation: It is utilized in processes that link biomolecules for diagnostic and therapeutic purposes.[2]

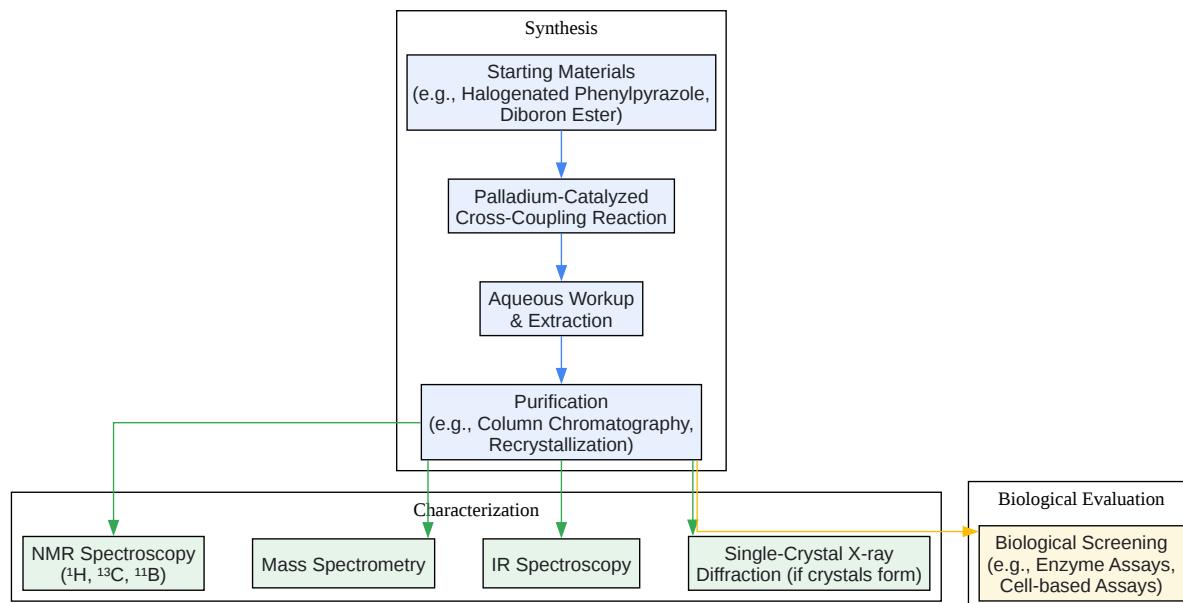
## Biological Activity of Pyrazole Derivatives

While specific signaling pathways for **(4-(1H-Pyrazol-1-yl)phenyl)boronic acid** are not detailed in the available literature, the broader class of pyrazole-containing compounds is known for a wide range of biological activities. These activities include anti-inflammatory, antibacterial, antifungal, and anticancer properties.<sup>[5][6]</sup> For instance, some pyrazole derivatives have shown potent activity against leukemia and renal cancer cell lines.<sup>[6]</sup>

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **(4-(1H-Pyrazol-1-yl)phenyl)boronic acid** are not readily available in the public domain. However, general methods for the synthesis of pyrazole-boronic acid pinacol esters have been described, which typically involve the reaction of a halogenated pyrazole with a diboron reagent in the presence of a palladium catalyst.<sup>[7]</sup>

A logical workflow for the synthesis and characterization of such a compound would follow the general scheme below.

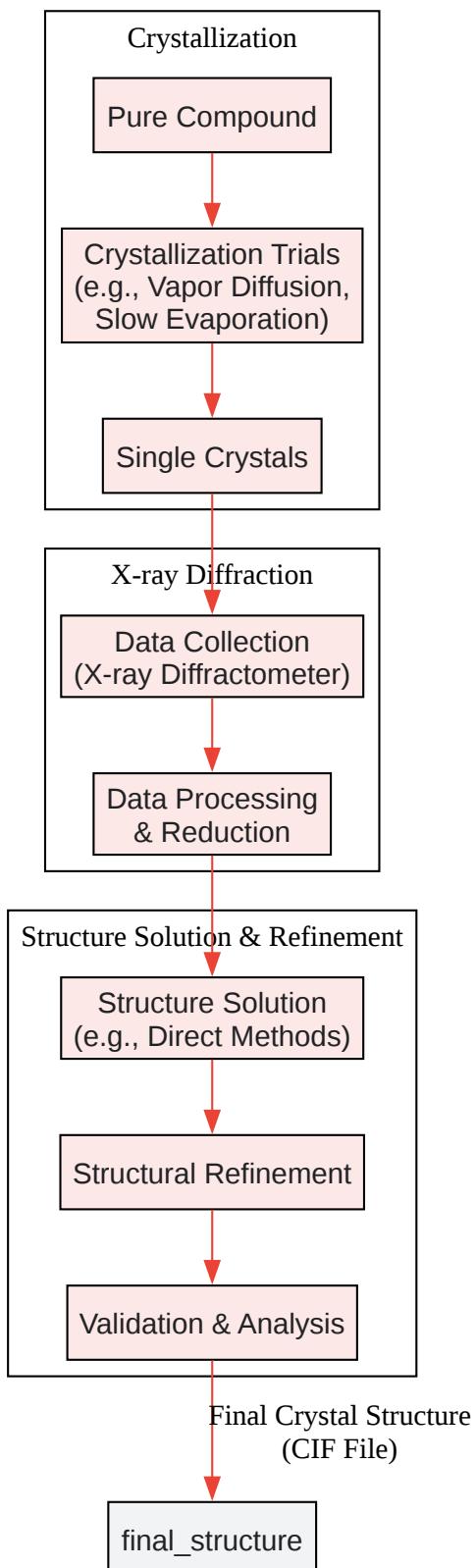
[Click to download full resolution via product page](#)

Caption: General workflow for synthesis, characterization, and evaluation.

## Crystal Structure

A definitive crystal structure of **(4-(1H-Pyrazol-1-yl)phenyl)boronic acid**, including unit cell dimensions, space group, and detailed bond lengths and angles, has not been found in the searched literature. To perform a detailed structural analysis, a single-crystal X-ray diffraction experiment would be required.

The logical workflow for determining a crystal structure is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for crystal structure determination.

## Conclusion

**(4-(1H-Pyrazol-1-yl)phenyl)boronic acid** is a compound of significant interest in synthetic and medicinal chemistry. While its role as a synthetic building block is established, a comprehensive understanding of its solid-state structure and specific biological mechanisms awaits further experimental investigation. The workflows presented herein provide a roadmap for future studies to elucidate these properties.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (4-(1H-Pyrazol-1-yl)phenyl)boronic acid | C9H9BN2O2 | CID 16640552 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. allbiopharm.com [allbiopharm.com]
- 4. chemimpex.com [chemimpex.com]
- 5. jocpr.com [jocpr.com]
- 6. Current status of pyrazole and its biological activities - PMC [pmc.ncbi.nlm.nih.gov]
- 7. CN110698506A - Synthesis method of pyrazole-4-boronic acid pinacol ester - Google Patents [patents.google.com]
- To cite this document: BenchChem. [In-depth Technical Guide: (4-(1H-Pyrazol-1-yl)phenyl)boronic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b055030#crystal-structure-of-4-1h-pyrazol-1-yl-phenyl-boronic-acid>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)